

Personal protective equipment for handling trans-3-(3-Pyridyl)acrylic acid

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Compound of Interest

Compound Name: *trans-3-(3-Pyridyl)acrylic acid*

Cat. No.: B151048

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Essential Safety and Handling Guide for trans-3-(3-Pyridyl)acrylic acid

This guide provides immediate, essential safety protocols and logistical plans for handling **trans-3-(3-Pyridyl)acrylic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe handling and disposal.

Chemical and Hazard Identification

Identifier	Information
Name	trans-3-(3-Pyridyl)acrylic acid
CAS Number	19337-97-4
Molecular Formula	C ₈ H ₇ NO ₂
Molecular Weight	149.15 g/mol
Appearance	Solid
Melting Point	232-235 °C (decomposes)

Hazard Classification

Trans-3-(3-Pyridyl)acrylic acid is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Personal Protective Equipment (PPE)

A multi-layered PPE approach is critical to minimize exposure and ensure personal safety when handling **trans-3-(3-Pyridyl)acrylic acid**.

Protection Type	Required PPE	Specifications & Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended for their resistance to pyridine and acrylic acid compounds.[2][3] [4] Always inspect gloves for tears or holes before use.
Eye and Face Protection	Safety goggles with side shields or a face shield	Provides a barrier against splashes and dust particles.[2][3]
Skin and Body Protection	Laboratory coat	A standard lab coat prevents incidental skin contact with the chemical.[2][3]
Respiratory Protection	N95 dust mask or a respirator with an organic vapor cartridge	Use in well-ventilated areas. A particulate filter device (EN 143) or an N95 mask is recommended to avoid inhaling dust.[1] In cases of poor ventilation or potential for significant aerosolization, a respirator with an organic vapor cartridge should be used.[4][5]

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust or vapors.[2][3]
- An eyewash station and safety shower should be readily accessible in the immediate work area.[5][6]

Safe Handling Practices:

- Avoid generating dust.[1]
- Ground all equipment when transferring the substance to prevent static discharge.[1]
- Do not eat, drink, or smoke in the laboratory.[1]
- Wash hands thoroughly with soap and water after handling the chemical.[1]

Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep the container tightly closed to prevent moisture absorption.[3]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and amines.[4]

Emergency and Disposal Plans

First Aid Measures

Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for at least 15 minutes.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air.[2] If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

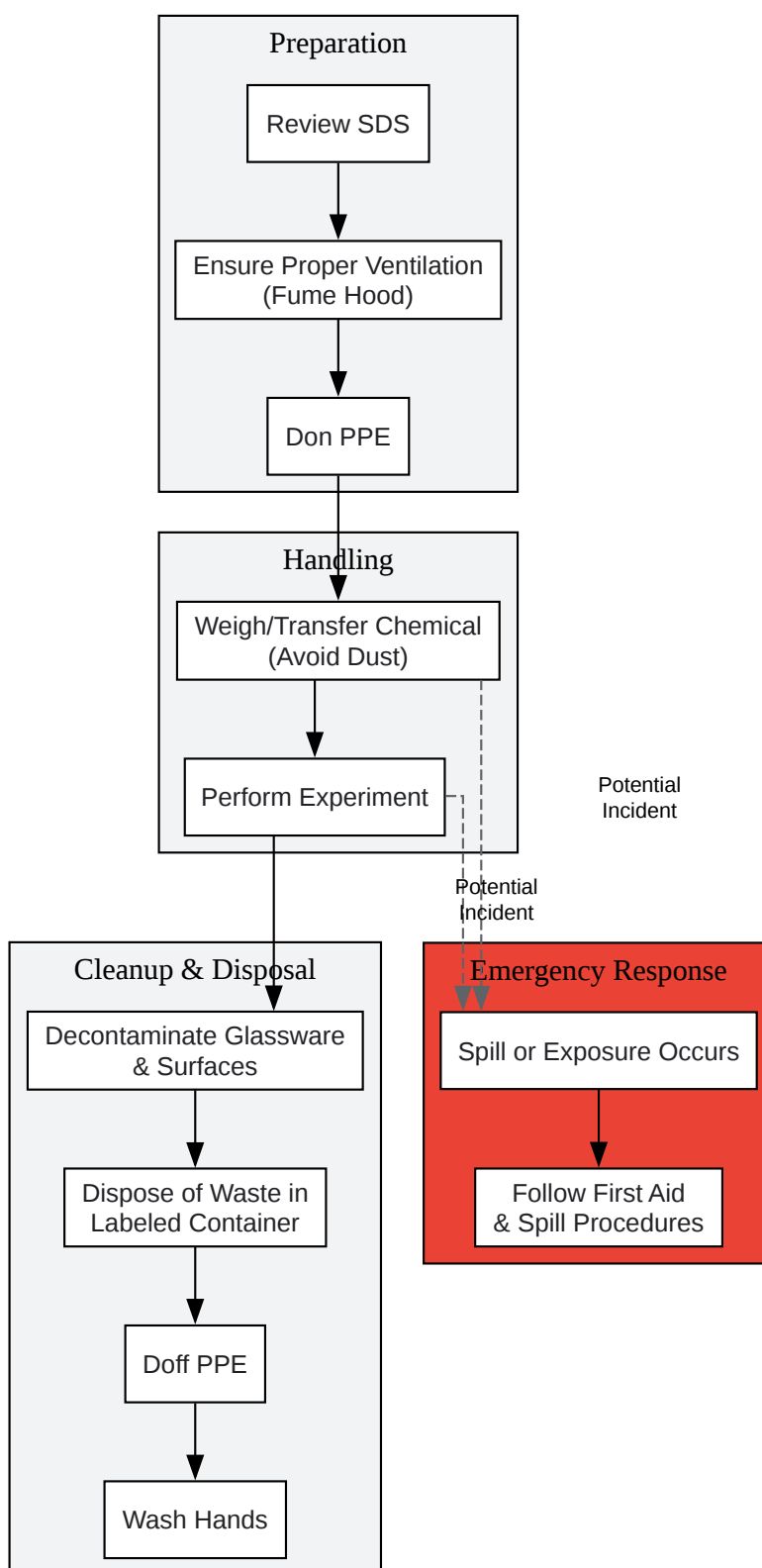
Spill Response:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an inert absorbent material like sand or earth to contain the substance.
- Collect: Carefully sweep or scoop the spilled material into a designated, labeled waste container. Avoid creating dust.
- Clean: Clean the spill area thoroughly with soap and water.

Disposal Plan:

- Dispose of **trans-3-(3-Pyridyl)acrylic acid** and any contaminated materials as hazardous chemical waste.
- All waste must be placed in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in general trash.^[1] Consider using a licensed chemical waste management company for disposal.^[7]

Procedural Workflow for Handling trans-3-(3-Pyridyl)acrylic acid



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Caption: Workflow for safe handling of **trans-3-(3-Pyridyl)acrylic acid**.

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